

Proper Disposal Procedures for 4-Nitro-3-(octanoyloxy)benzoic acid

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Compound of Interest

Compound Name: 4-Nitro-3-(octanoyloxy)benzoic acid

Cat. No.: B124869

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

The following provides essential safety and logistical information for the proper disposal of **4-Nitro-3-(octanoyloxy)benzoic acid** (CAS 55894-52-5), a chromogenic substrate commonly used in phospholipase A2 assays. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Physicochemical and Safety Data

A summary of the key quantitative data for **4-Nitro-3-(octanoyloxy)benzoic acid**, also known as NOB, is presented below. This information is crucial for risk assessment and the implementation of appropriate safety measures.

Property	Value
CAS Number	55894-52-5
Molecular Formula	C ₁₅ H ₁₉ NO ₆
Molecular Weight	309.31 g/mol
Appearance	Off-white solid
Solubility	Soluble in DMSO and Ethanol (up to 25 mg/ml)
Storage Temperature	2-8°C (Refrigerator)

Personal Protective Equipment (PPE) and Handling

Before handling **4-Nitro-3-(octanoyloxy)benzoic acid**, it is imperative to be equipped with the appropriate personal protective equipment. Engineering controls, such as fume hoods, should be utilized to minimize inhalation exposure.

Required PPE:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is typically needed. However, if dust is generated, a particle filter respirator is recommended.[1]

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]

- Avoid dust formation.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- Keep the product and empty containers away from heat and sources of ignition.[1]

Disposal Protocol

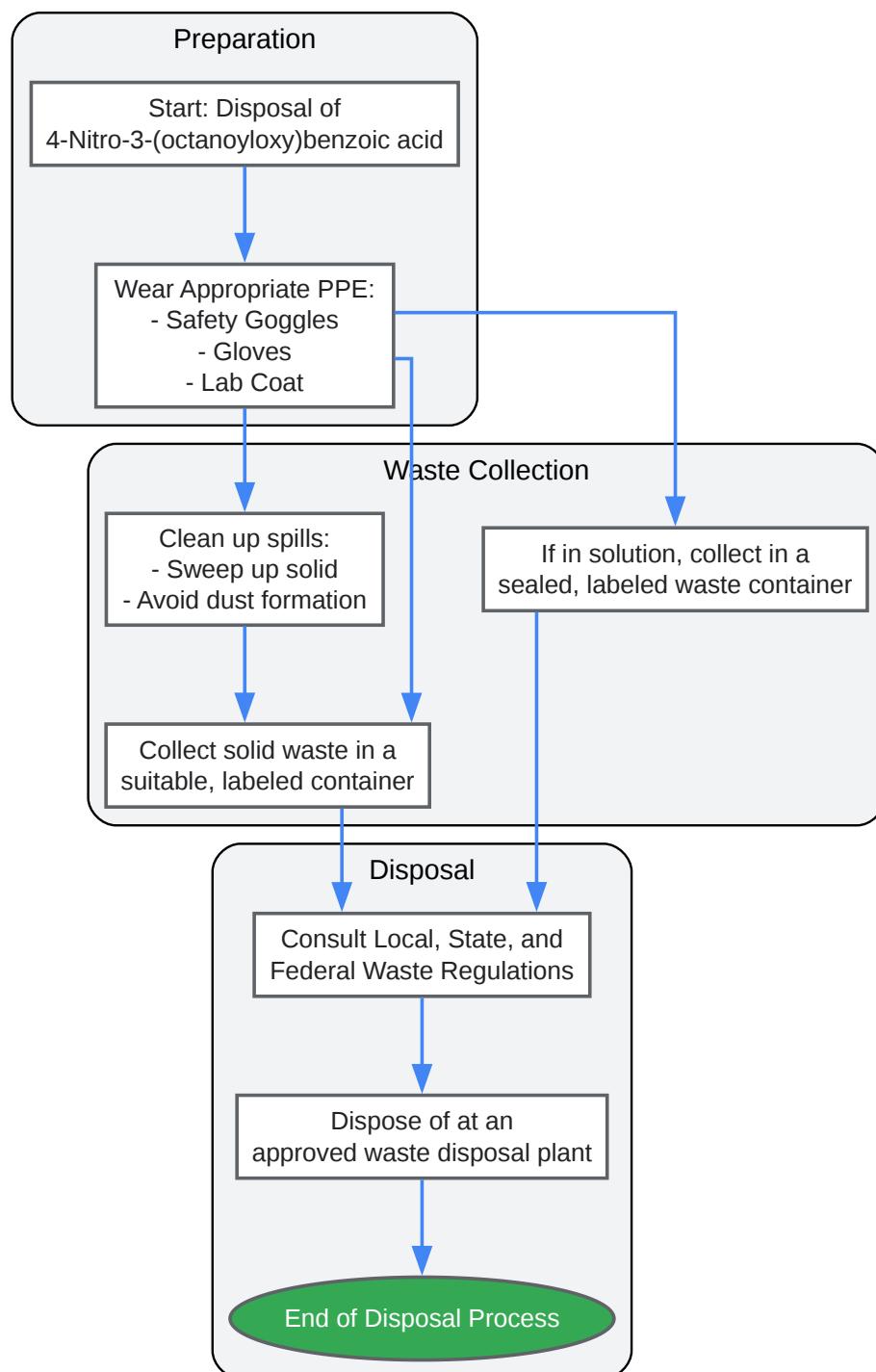
The disposal of **4-Nitro-3-(octanoyloxy)benzoic acid** and its containers must be conducted in accordance with federal, state, and local environmental control regulations.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.
 - Sweep up any solid spills and shovel into the waste container. Avoid generating dust during this process.[1]
- Container Disposal:
 - Empty containers should be disposed of in accordance with the same regulations as the chemical itself. Do not reuse empty containers.
- Regulatory Compliance:
 - Dispose of contents and container to an approved waste disposal plant.
 - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
 - Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

Experimental Workflow: Disposal of 4-Nitro-3-(octanoyloxy)benzoic acid

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **4-Nitro-3-(octanoyloxy)benzoic acid** in a laboratory setting.



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Caption: Disposal Workflow for **4-Nitro-3-(octanoyloxy)benzoic acid**.

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References

- 1. fishersci.com [fishersci.com]
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